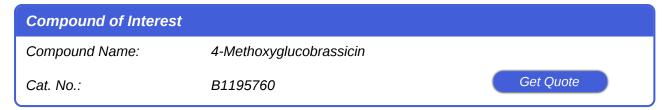


A Technical Guide to 4-Methoxyglucobrassicin in Brassica Species

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **4-methoxyglucobrassicin**, an indole glucosinolate found in various Brassica species. It covers its quantitative distribution, biosynthetic and signaling pathways, and detailed experimental protocols for its extraction and analysis.

Quantitative Distribution of 4-Methoxyglucobrassicin

4-Methoxyglucobrassicin is one of the four main indole glucosinolates identified in most cultivated Brassica species, alongside glucobrassicin, neoglucobrassicin, and 4-hydroxyglucobrassicin.[1] Its concentration varies significantly among different species, plant organs, and even in response to environmental conditions and post-harvest storage.[1][2] For instance, higher storage temperatures have been shown to increase the content of total indolic glucosinolates, including **4-methoxyglucobrassicin**, in turnips.[2]

The following table summarizes the reported concentrations of **4-methoxyglucobrassicin** in various Brassica and related species.



Species	Cultivar/Var iety	Plant Part	Concentrati on (µmol/g DW)	Notes	Reference
Brassica juncea	Various	Leaves	0.04 - 0.75	Constitutes 33.72% to 84.05% of total indole glucosinolate s.	[3]
Brassica juncea	JC 18-56	Roots	Variable	The main glucosinolate detected, accounting for 35.06% to 100% of total glucosinolate s depending on the development al stage.	[3]
Brassica napus	Aristoteles, Mendel, Creed (Clubroot- resistant)	Leaves	~0.2 - 0.4	Contents were generally higher in resistant cultivars compared to susceptible ones after pathogen inoculation.	[4]
Brassica napus	Bender, Ladoga, Visby	Leaves	~0.1 - 0.3	Contents were lower in susceptible plants	[4]





	(Clubroot- susceptible)			inoculated with Plasmodioph ora brassicae.	
Brassica rapa	-	Turnip Greens & Tops	Not specified	No significant differences were observed between organic and conventional cropping systems for this specific glucosinolate.	[5]
Brassica oleracea	Red Cabbage	-	Detected	Present as one of ten glucosinolate s identified. Cooking methods like frying and stir-frying caused significant reductions.	[6]
Arabidopsis thaliana	Col-0	Leaves	Detected	Found alongside glucobrassici n and 1- methoxy-3- indolylmethyl glucosinolate.	[7]



Arabidopsis thaliana	Roots	Detected	Contents were slightly lower in severely drought- stressed plants compared to control plants.
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Biosynthesis and Signaling Pathways

The biosynthesis of all indole glucosinolates, including **4-methoxyglucobrassicin**, begins with the amino acid tryptophan.[9] The pathway involves a core structure formation followed by sidechain modifications.[10] Tryptophan is first converted to indole-3-acetaldoxime (IAOx) by cytochrome P450 enzymes (CYP79B2/B3).[8][9] Following a series of steps involving a C-S lyase and glutathione S-transferase, the precursor indole-3-yl-methyl glucosinolate (glucobrassicin, I3M) is formed.[9]

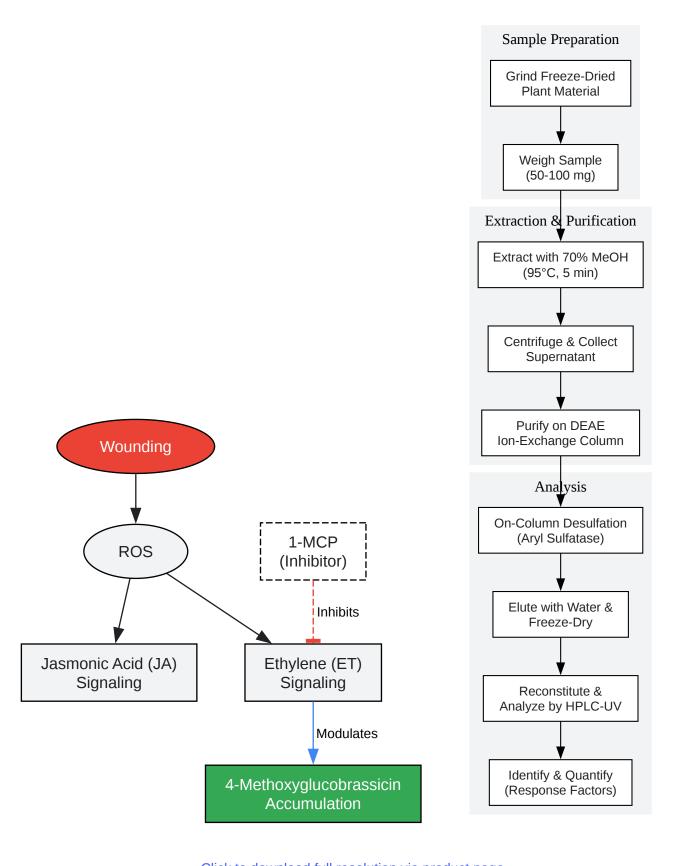
The final step in the formation of **4-methoxyglucobrassicin** is the conversion from glucobrassicin. This process is catalyzed by the cytochrome P450 enzyme CYP81F2, which hydroxylates glucobrassicin at the 4-position of the indole ring to form 4-hydroxy-indole-3-yl-methyl glucosinolate (4HOI3M), which is then methylated to become 4-methoxy-indole-3-yl-methyl glucosinolate (4MOI3M).[11]

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